

2-Hydroxybenzohydrazide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: **2-Hydroxybenzohydrazide**

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An In-depth Review of the Chemical Structure, Properties, Synthesis, and Biological Activities of a Promising Therapeutic Scaffold.

Introduction

2-Hydroxybenzohydrazide, a salicylic acid derivative, has emerged as a molecule of significant interest in the fields of medicinal chemistry and drug development. Its versatile chemical structure, incorporating both a hydroxyl group and a hydrazide moiety, allows for a diverse range of chemical modifications and biological interactions. This technical guide provides a comprehensive overview of **2-hydroxybenzohydrazide**, detailing its chemical and physical properties, synthesis methodologies, and its multifaceted biological activities, including anti-inflammatory, analgesic, antipyretic, and antibacterial effects. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in the exploration of novel therapeutic agents.

Chemical Structure and Properties

2-Hydroxybenzohydrazide (IUPAC Name: **2-hydroxybenzohydrazide**), also known as salicyl hydrazide, is an organic compound with the chemical formula $C_7H_8N_2O_2$.^{[1][2]} Its structure is characterized by a benzene ring substituted with a hydroxyl group (-OH) and a hydrazide group (-CONHNH₂) at positions 2 and 1, respectively.

Chemical Structure:

Figure 1: Chemical structure of **2-Hydroxybenzohydrazide**.

Physicochemical Properties

A summary of the key physicochemical properties of **2-hydroxybenzohydrazide** is presented in Table 1.

Property	Value	References
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1] [2]
Molecular Weight	152.15 g/mol	
CAS Number	936-02-7	[1] [2]
Appearance	White to light pink crystalline powder	
Melting Point	147-150 °C	[2]
Boiling Point	274.61 °C at 760 mmHg	[2]
Solubility	Soluble in ethanol	

Spectroscopic Data

The structural identity of **2-hydroxybenzohydrazide** is confirmed by various spectroscopic techniques. Key spectral data are summarized in Table 2.

Spectroscopic Data	Values
FT-IR (KBr, cm ⁻¹)	3319 & 3266 (-NH ₂), 3266 (-OH phenolic), 1645 (C=O amide), 1590 (C=C aromatic), 1532 (-NH), 1354 (C-N)
¹ H-NMR (400 MHz, DMSO-d ₆ , ppm)	11.90 (s, 1H, -OH), 8.29 (s, 1H, -NH), 7.90-6.50 (m, 4H, aromatic)
UV-Vis (Ethanol, nm)	210, 236, 300

Synthesis of 2-Hydroxybenzohydrazide

The primary synthetic route to **2-hydroxybenzohydrazide** involves the reaction of a salicylic acid ester, typically methyl salicylate (found in wintergreen oil), with hydrazine hydrate.^[3] This nucleophilic acyl substitution reaction is often carried out under reflux in a suitable solvent like ethanol. More recently, microwave-assisted synthesis has been employed as a green and efficient alternative, significantly reducing reaction times.^[4]

Experimental Protocol: Microwave-Assisted Synthesis

This protocol describes a rapid and environmentally friendly method for the synthesis of **2-hydroxybenzohydrazide**.

Materials:

- Methyl salicylate
- Hydrazine hydrate (80%)
- Ethanol
- Microwave reactor
- Round bottom flask
- Magnetic stirrer
- Beaker
- Buchner funnel and filter paper
- Thin Layer Chromatography (TLC) plates (silica gel)
- Distilled water

Procedure:

- In a round bottom flask, combine methyl salicylate and an excess of hydrazine hydrate.

- Place the flask in a microwave reactor and irradiate at a power of 160-320 Watts for 2-8 minutes.[4]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Add cold distilled water to the mixture to precipitate the product.
- Collect the white crystalline solid by vacuum filtration using a Buchner funnel.
- Wash the crystals with cold distilled water to remove any unreacted hydrazine hydrate.
- Recrystallize the crude product from hot ethanol to obtain pure **2-hydroxybenzohydrazide**.
- Dry the purified crystals in a desiccator.

Characterization:

- Determine the melting point of the purified product.
- Confirm the structure using FT-IR and $^1\text{H-NMR}$ spectroscopy.



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Figure 2: Experimental workflow for the synthesis of **2-Hydroxybenzohydrazide**.

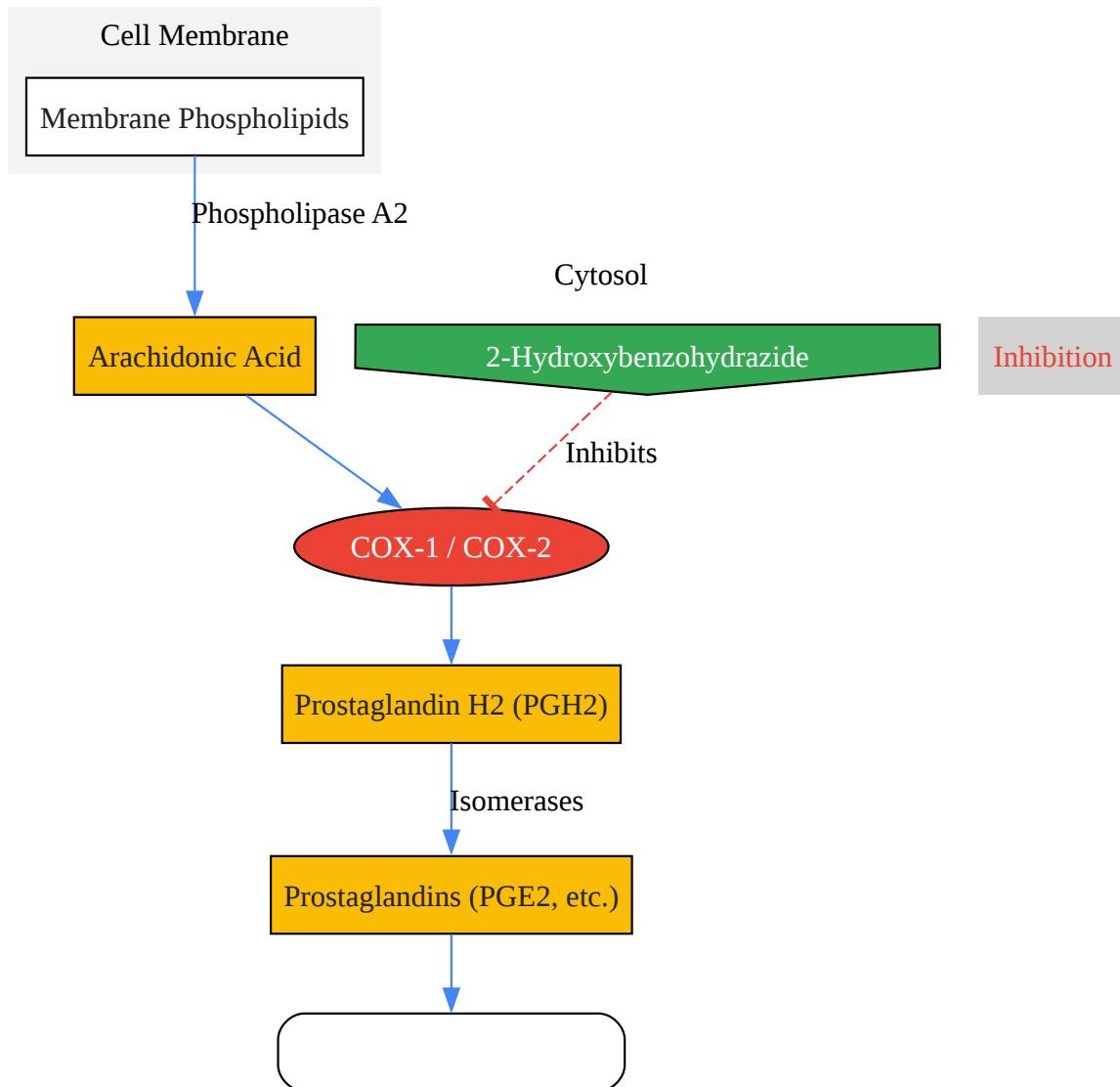
Biological Activities and Mechanisms of Action

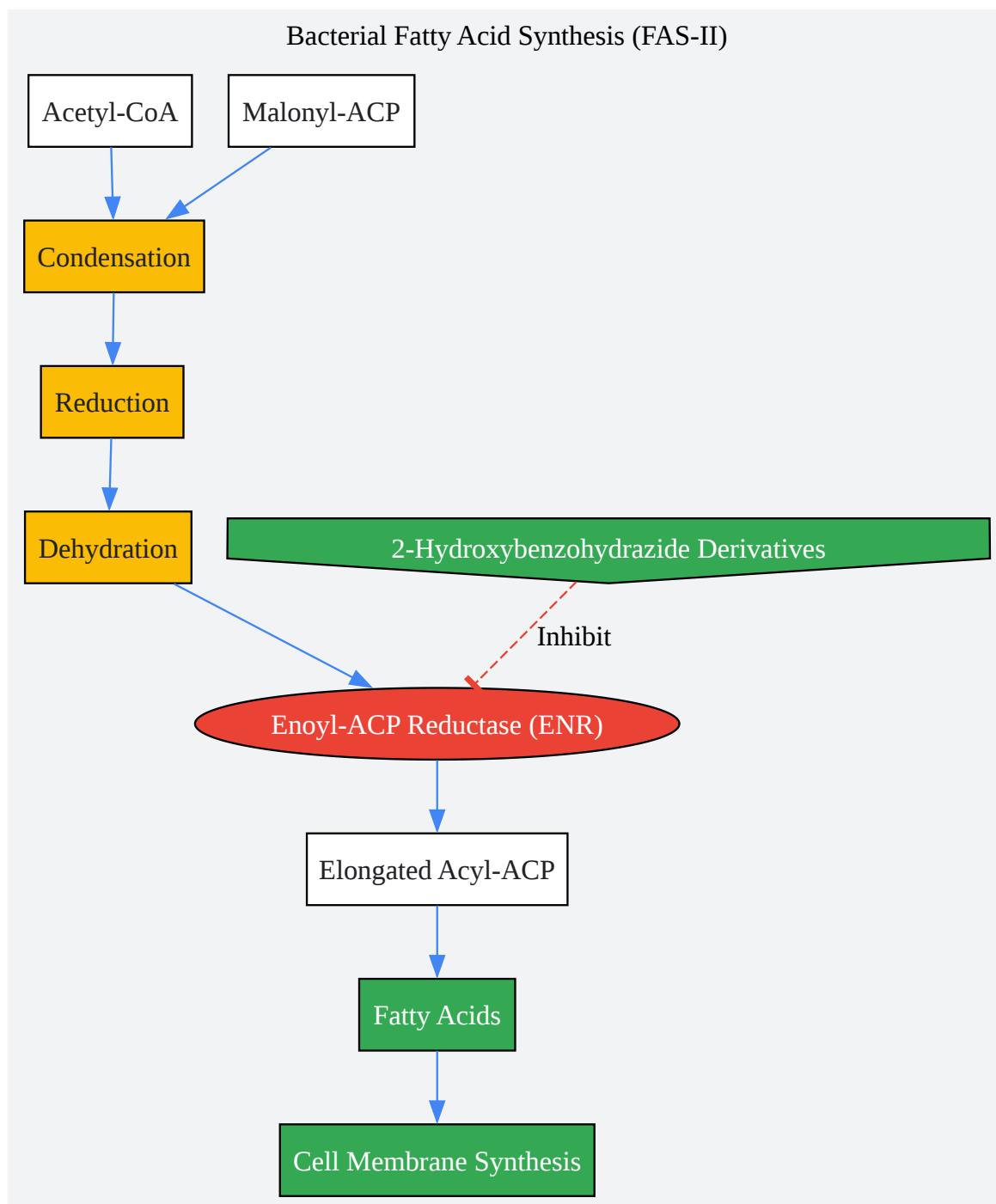
2-Hydroxybenzohydrazide and its derivatives have been shown to possess a wide range of biological activities, making them attractive scaffolds for drug discovery.

Anti-inflammatory and Analgesic Activity

2-Hydroxybenzohydrazide has demonstrated significant anti-inflammatory, analgesic (pain-relieving), and antipyretic (fever-reducing) properties. Its mechanism of action is believed to involve the inhibition of cyclooxygenase (COX) enzymes, COX-1 and COX-2. These enzymes are key to the biosynthesis of prostaglandins, which are lipid compounds that mediate inflammation, pain, and fever. By inhibiting COX enzymes, **2-hydroxybenzohydrazide** reduces the production of prostaglandins, thereby alleviating these symptoms.

Furthermore, studies suggest an involvement of the opioidergic system in its analgesic effects. This indicates that **2-hydroxybenzohydrazide** may also exert its pain-relieving effects by interacting with opioid receptors in the central nervous system.



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